

# Chloroneb seed treatment protocols for cotton

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

Get Quote

## Introduction and Mode of Action

**Chloroneb** is a systemic fungicide that is absorbed through the roots of plants [1]. Its primary mode of action is the inhibition of lipid peroxidation [1]. Scientific studies indicate that it causes lysis of the inner mitochondrial membrane in sensitive fungi and can attack the nuclear membrane and other cellular membranes at higher concentrations [2].

Historically, it was used as a seed treatment to protect against soil-borne pathogens, specifically targeting **Rhizoctonia solani** within the cotton seedling disease complex [3]. It was often co-formulated with the fungicide metalaxyl, which controlled *Pythium ultimum*, to provide a dual mode of action against these two primary organisms [3].

## Application Specifications and Efficacy

The following table summarizes the key application parameters for the historical Apron/**Chloroneb** flowable fungicide, based on available documentation.

Parameter	Specification	Notes
Target Pathogens	<i>Rhizoctonia solani</i>	Part of the cotton seedling disease complex [3].

Parameter	Specification	Notes
Formulation Type	Flowable Seed Treatment	Co-formulation of metalaxyl and chloroneb [3].
Application Rate	5.75 to 11.5 fl. oz. per cwt (central weight) of seed	Adjusted based on disease pressure [3].
Spectrum of Control	Systemic control of <i>Pythium</i> and <i>Rhizoctonia</i>	Metalaxyl controls <i>Pythium</i> ; Chloroneb controls <i>Rhizoctonia</i> [3].

The efficacy of this treatment against a broader spectrum of pathogens, including *Fusarium* spp. and *Thielaviopsis basicola*, was enhanced by adding other fungicides, as shown in the historical trial data below.

Table: Historical Efficacy Data of Fungicide Combinations on Cotton Seedling Survival [3]

Treatment Formulation	Seedling Survival (%)
Untreated Control	46
Apron/Chloroneb (A/C) Alone	68
A/C + Nusan 30 (TCMTB)	82
A/C + Nuzone 10ME (Imazalil)	80
A/C + TCMTB + Imazalil	88

## Detailed Experimental Protocol

This protocol reconstructs the methodology for treating cottonseed with a **Chloroneb**-containing flowable fungicide.

### 1. Materials

- High-quality cottonseed [3]
- Apron/**Chloroneb** flowable fungicide [3]

- Supplemental fungicides (e.g., TCMTB, Imazalil) for enhanced *Fusarium* control [3]
- Rotary drum seed treater or other precision applicator [4]
- Personal Protective Equipment (PPE): Chemical-resistant gloves, coveralls, and eye protection [5]

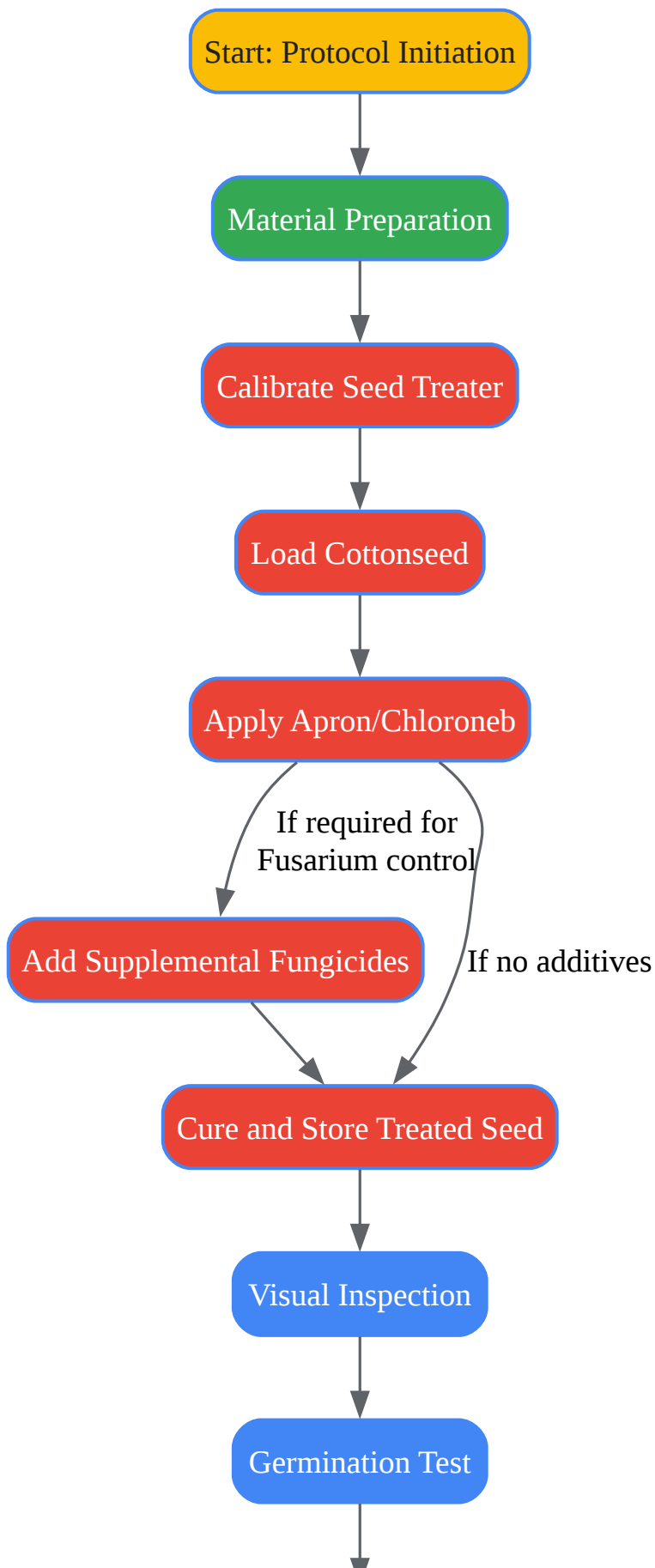
## 2. Seed Treatment Procedure

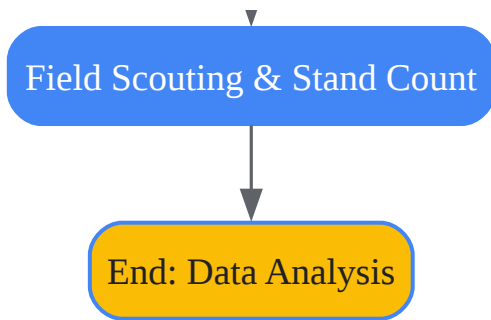
- **Step 1: Calibration** - Calibrate the seed treater according to the seed lot size and target application rate (5.75-11.5 fl. oz./cwt) [3] [4].
- **Step 2: Loading** - Place the predetermined amount of cottonseed into the treater.
- **Step 3: Application** - With the treater drum rotating, apply the calculated volume of Apron/**Chloroneb** flowable fungicide to ensure a uniform coating on all seeds [4].
- **Step 4: Additive Incorporation (Optional)** - If required, add Nusan 30 (TCMTB) and/or Nuzone 10ME (Imazalil) to the treatment slurry to control *Fusarium* and other seed-surface organisms [3].
- **Step 5: Curing and Storage** - Allow treated seed to dry thoroughly. Store in a cool, dry place (<70°F / 21°C) and use within 6-12 months for optimal viability of the treatment [4].

## 3. Treated Seed Evaluation

- **Visual Inspection:** Check for uniform coverage and absence of clumping [4].
- **Germination Test:** Conduct a standard cool germination test to ensure viability remains above 80% [4].
- **Field Scouting:** After planting, monitor stands from VE to V2 growth stages. Evaluate stand counts (target >3 plants/ft) and root health (target <5% lesions) [4].

The experimental workflow for the entire process, from preparation to evaluation, is as follows:





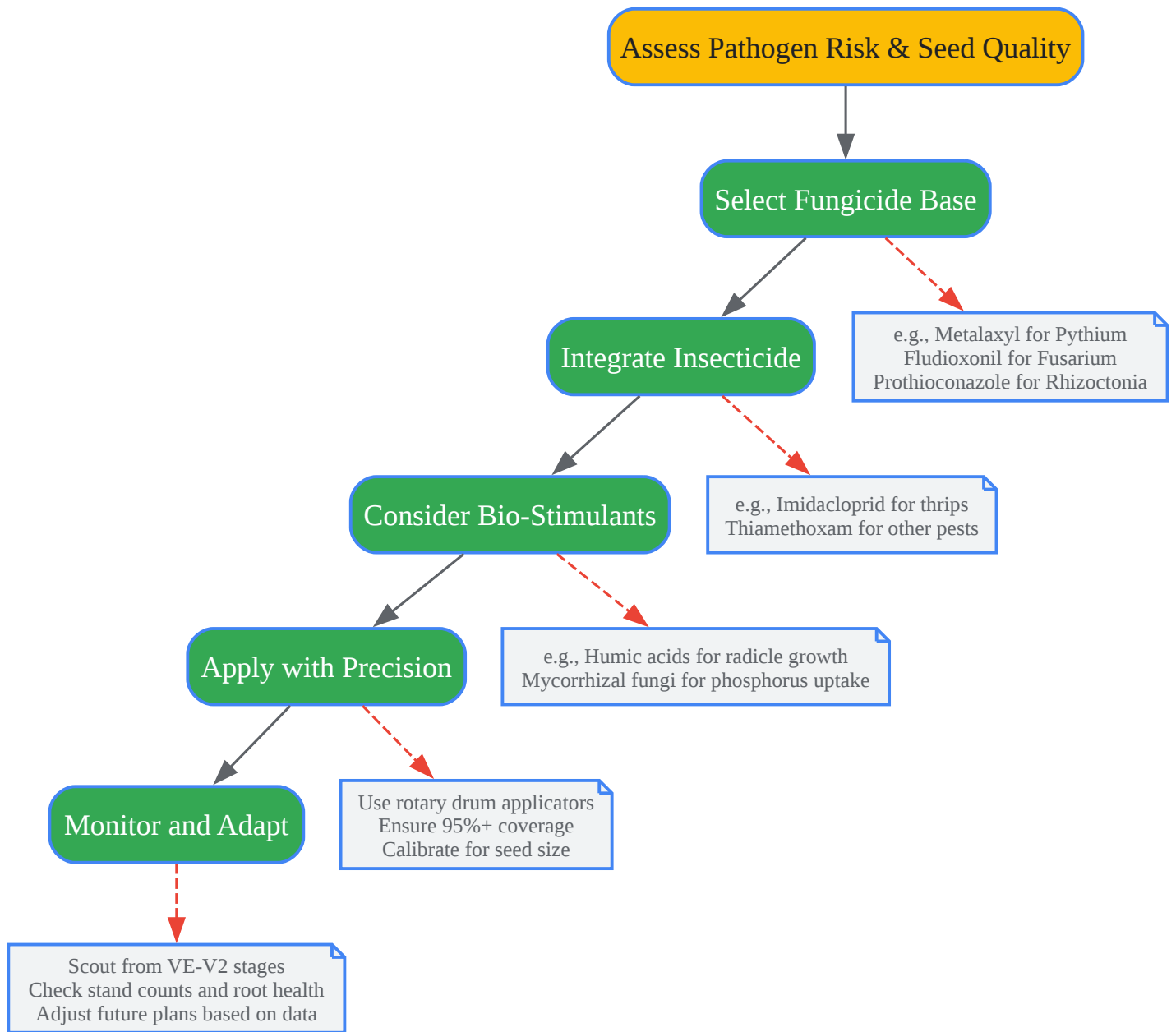
[Click to download full resolution via product page](#)

## Critical Regulatory and Safety Notes

- **Obsolete Status:** **Chloroneb** is classified as an **obsolete fungicide** and is **not approved** under current regulations like EC 1107/2009 [1]. A 1996 regulatory document from California also reviewed a data exemption for **Chloroneb** seed treatment, indicating a long history of regulatory scrutiny [6].
- **Toxicity and Handling:** While **Chloroneb** has low to moderate acute toxicity to mammals, it is considered a skin and eye irritant [1]. Dermal exposure accounts for approximately 90% of all pesticide exposure incidents [5]. Applicators must use appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves and coveralls.
- **Environmental Fate:** **Chloroneb** is persistent in soil (DT<sub>50</sub> of 130 days) and has low mobility, meaning it does not readily leach into groundwater. However, it is highly volatile, which raises concerns about drift during application [1].

## Integrated Treatment Strategy in Modern Context

Modern cotton seed treatment relies on integrated strategies where **Chloroneb** is no longer a component. The following diagram illustrates the decision-making workflow for building an effective treatment strategy using contemporary actives.



[Click to download full resolution via product page](#)

## Conclusion

This document outlines detailed application notes for the historical use of **Chloroneb** as a cotton seed treatment. The core takeaway for researchers and scientists is that **Chloroneb is an obsolete fungicide**, and

its profile serves as a reference for the evolution of seed treatment science. Modern protocols have moved toward integrated strategies using currently registered, effective fungicides and insecticides.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Chloroneb - AERU - University of Hertfordshire [[item.herts.ac.uk](http://item.herts.ac.uk)]
2. On the mechanism of action of the fungicide chloroneb [[sciencedirect.com](http://sciencedirect.com)]
3. Apron/Chloroneb Flowable Fungicide for Cottonseed Treatment [[cotton.org](http://cotton.org)]
4. Cotton Seed Treatment Strategies: Boosting Germination and ... [[cottongins.org](http://cottongins.org)]
5. Pesticide Applicator Certification Series: Toxicity of Pesticides [[extension.okstate.edu](http://extension.okstate.edu)]
6. Health and Safety Memo Listings [[apps.cdpr.ca.gov](http://apps.cdpr.ca.gov)]

To cite this document: Smolecule. [Chloroneb seed treatment protocols for cotton]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523523#chloroneb-seed-treatment-protocols-for-cotton>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)